

solubility and stability of methyl sorbate in different solvents

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Compound of Interest

Compound Name: Methyl sorbate

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Methyl Sorbate: A Technical Guide to Solubility and Stability

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl sorbate (methyl (2E,4E)-hexa-2,4-dienoate) is an unsaturated ester utilized in various industrial applications, including as a flavoring agent and fragrance.[1][2] Its chemical structure, characterized by a conjugated diene system and an ester functional group, dictates its physicochemical properties, including solubility in various solvent systems and its stability under different environmental conditions. This technical guide provides a comprehensive overview of the current scientific understanding of **methyl sorbate**'s solubility and stability, offering valuable data for its application in research, development, and formulation.

Solubility of Methyl Sorbate

The solubility of **methyl sorbate** is a critical parameter for its effective use in various formulations. It is generally characterized as being slightly soluble in water while showing good miscibility with organic solvents like oils and ethanol.[1] One source estimates the aqueous solubility of **methyl sorbate** to be 2236 mg/L at 25 °C.[3][4]

Quantitative Solubility Data

While extensive quantitative data for **methyl sorbate** across a wide range of solvents and temperatures is not readily available in the literature, the following table summarizes the known qualitative and estimated quantitative solubility information. For context, the solubility of the related compound, sorbic acid, is also included, which can provide insights into the behavior of its methyl ester.

| Solvent System | Temperature (°C) | Methyl Sorbate Solubility | Sorbic Acid Solubility (g/100 mL) |
|----------------|------------------|---------------------------------|------------------------------------|
| Water | 20 | Slightly soluble | 0.16 |
| Water | 25 | ~2.2 g/L (estimated) | - |
| Water | 30 | - | 0.191 |
| Oils | Ambient | Miscible | - |
| Ethanol | Ambient | Soluble | 12.90 (100% Ethanol) |
| DMSO | Ambient | 200 mg/mL (requires sonication) | - |
| Chloroform | Ambient | Sparingly soluble | - |
| Ethyl Acetate | Ambient | Soluble | - |
| Methanol | Ambient | Slightly soluble | Soluble |
| Acetone | Ambient | - | Soluble |
| Diethyl Ether | Ambient | - | Slightly soluble |
| Isopropanol | Ambient | - | Slightly soluble |

Stability of Methyl Sorbate

The stability of **methyl sorbate** is influenced by several factors, including pH, temperature, light, and the presence of oxidizing agents. The conjugated diene structure makes it susceptible to oxidation and photodegradation, while the ester linkage is prone to hydrolysis under acidic or basic conditions.

Key Stability Considerations and Degradation Pathways

Forced degradation studies on unsaturated esters typically involve exposure to acidic and basic conditions, oxidation, heat, and light to understand degradation pathways and develop stability-indicating methods.

| Stress Condition | Potential Degradation Pathway | Likely Degradation Products |
|-------------------------|--|--|
| Acidic/Basic Hydrolysis | Cleavage of the ester bond. | Sorbic acid and methanol. |
| Oxidation | Attack on the double bonds, often via a free radical mechanism. | Hydroperoxides, which can further break down into smaller volatile compounds like aldehydes and ketones. Epoxidation of the double bonds can also occur. |
| Photodegradation | UV radiation can initiate oxidation and isomerization of the double bonds. | Similar to oxidation products, as well as potential geometric isomers. |
| Thermal Degradation | Acceleration of hydrolysis and oxidation reactions. | A mixture of hydrolysis and oxidation products. |

While specific kinetic data such as half-lives and degradation rate constants for **methyl sorbate** are not extensively available, studies on other esters provide a framework for understanding its stability. The rate of hydrolysis is generally pH-dependent, with increased rates at both low and high pH. The presence of unsaturated substituents conjugated with the ester group can influence the rate of hydrolysis.

Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **methyl sorbate** can be adapted from standard pharmaceutical and chemical analysis methodologies.

Protocol for Solubility Determination (Saturation Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the thermodynamic solubility of a compound.

- Preparation of Saturated Solution:
 - Add an excess amount of **methyl sorbate** to a series of vials containing the desired solvent (e.g., water, ethanol, isopropanol, acetone, ethyl acetate, hexane).
 - Seal the vials to prevent solvent evaporation.
 - Agitate the vials at a constant temperature (e.g., 25 °C, 37 °C) using a mechanical shaker or rotator for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After agitation, allow the vials to stand undisturbed at the same constant temperature to allow undissolved **methyl sorbate** to sediment.
 - Carefully withdraw a sample from the clear supernatant using a syringe.
 - Filter the sample through a suitable membrane filter (e.g., 0.45 µm PTFE) to remove any undissolved particles.
- Analysis:
 - Accurately dilute the filtered sample with a suitable solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of **methyl sorbate** in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
 - Prepare a calibration curve using standard solutions of **methyl sorbate** of known concentrations to determine the concentration of the sample.
- Calculation:

- Calculate the solubility of **methyl sorbate** in the solvent by multiplying the measured concentration by the dilution factor.

Protocol for Stability Assessment (Forced Degradation Study)

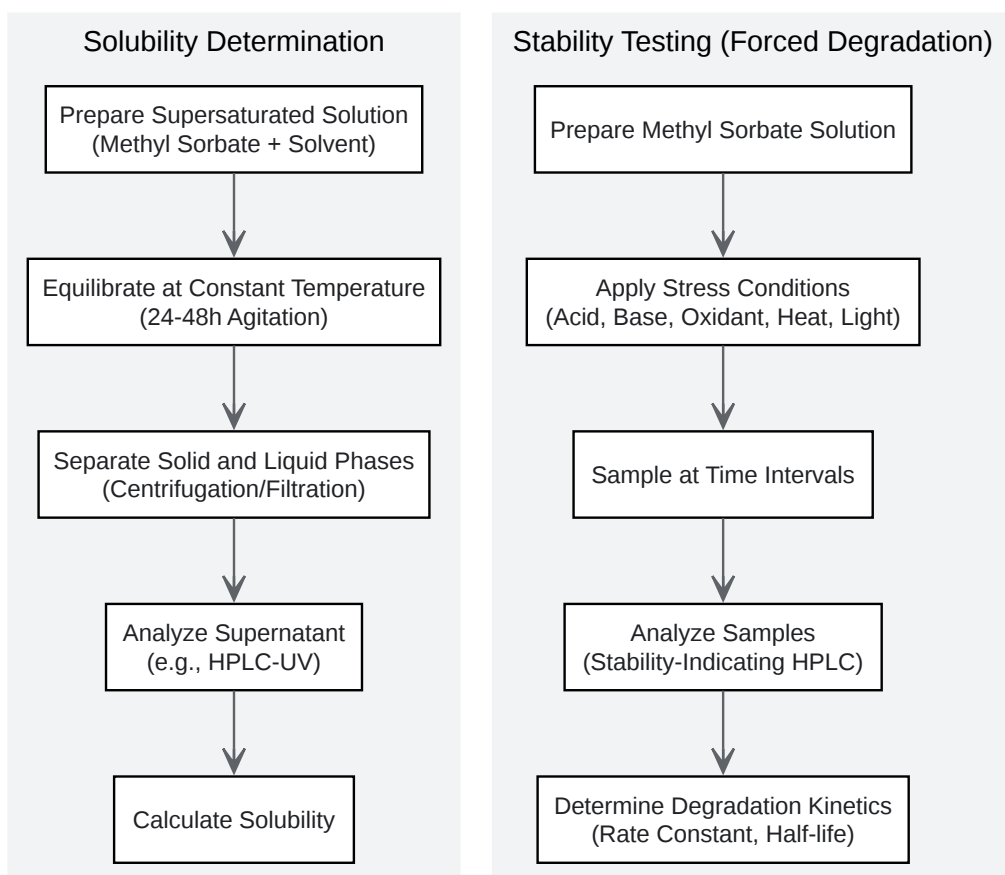
Forced degradation studies are essential for understanding the intrinsic stability of a compound and for developing stability-indicating analytical methods.

- Preparation of Stock Solution:
 - Prepare a stock solution of **methyl sorbate** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Application of Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 M to 1 M hydrochloric acid. Heat the solution (e.g., at 60-80 °C) for a specified period (e.g., 2, 4, 8, 24 hours). After the stress period, cool the solution and neutralize it with an appropriate amount of base.
 - Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 M to 1 M sodium hydroxide. Keep the solution at room temperature or heat gently for a specified period. After the stress period, cool the solution and neutralize it with an appropriate amount of acid.
 - Oxidative Degradation: Mix the stock solution with a solution of hydrogen peroxide (e.g., 3-30%). Keep the mixture at room temperature for a specified period, protected from light.
 - Thermal Degradation: Place the solid **methyl sorbate** or its solution in a thermostatically controlled oven at an elevated temperature (e.g., 60-80 °C) for a specified period.
 - Photodegradation: Expose a solution of **methyl sorbate** in a photostable, transparent container to a light source according to ICH Q1B guidelines (e.g., exposure to not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours per square meter). A control sample should be kept in the dark under the same conditions.

- Analysis:
 - At each time point, withdraw a sample from the stressed solutions.
 - Analyze the samples using a stability-indicating HPLC method capable of separating the intact **methyl sorbate** from its degradation products. A reverse-phase C18 column with a mobile phase gradient of water (with a suitable buffer) and acetonitrile or methanol is a common starting point. UV detection should be set at the lambda max of **methyl sorbate**.
 - Determine the percentage of **methyl sorbate** remaining and the formation of degradation products.
- Data Evaluation:
 - For kinetic studies, plot the natural logarithm of the concentration of **methyl sorbate** versus time to determine the degradation rate constant (k) if the reaction follows first-order kinetics.
 - The half-life ($t_{1/2}$) can be calculated using the formula: $t_{1/2} = 0.693 / k$.
 - To determine the activation energy (E_a) for thermal degradation, conduct the study at several temperatures and create an Arrhenius plot ($\ln k$ vs. $1/T$).

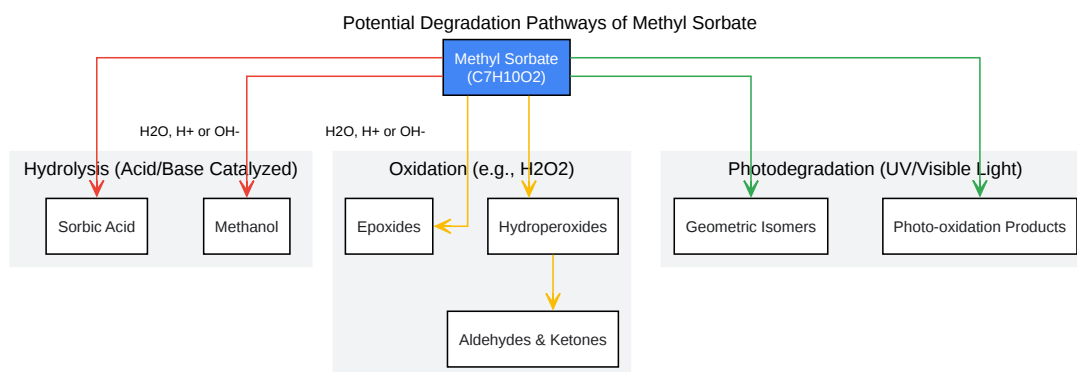
Visualizations

Experimental Workflow for Solubility and Stability Testing



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Caption: Workflow for solubility and stability testing of **methyl sorbate**.



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Caption: Potential degradation pathways for **methyl sorbate**.

Conclusion

This technical guide consolidates the available information on the solubility and stability of **methyl sorbate**. While qualitative data suggests it is a versatile compound for various formulations, there is a clear need for more extensive quantitative studies to fully characterize its behavior in different solvent systems and under various stress conditions. The provided experimental protocols offer a foundation for researchers and formulation scientists to generate this much-needed data, enabling a more robust and scientifically driven approach to the application of **methyl sorbate**. Future work should focus on generating comprehensive solubility and stability profiles to support its use in advanced applications.

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References

- 1. Methyl sorbate | C7H10O2 | CID 5323650 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. guidechem.com [guidechem.com]
- 3. (E,E)-methyl sorbate, 689-89-4 [thegoodscentcompany.com]
- 4. methyl sorbate, 1515-80-6 [thegoodscentcompany.com]
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